

# Application Notes and Protocols for Mass Spectrometry Analysis of 2'-Deoxyguanosine-13C10

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## Compound of Interest

Compound Name: 2'-Deoxyguanosine-13C10

Cat. No.: B12383042

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Topic: Sample Preparation Protocol for Mass Spectrometry with **2'-Deoxyguanosine-13C10**

Audience: Researchers, scientists, and drug development professionals.

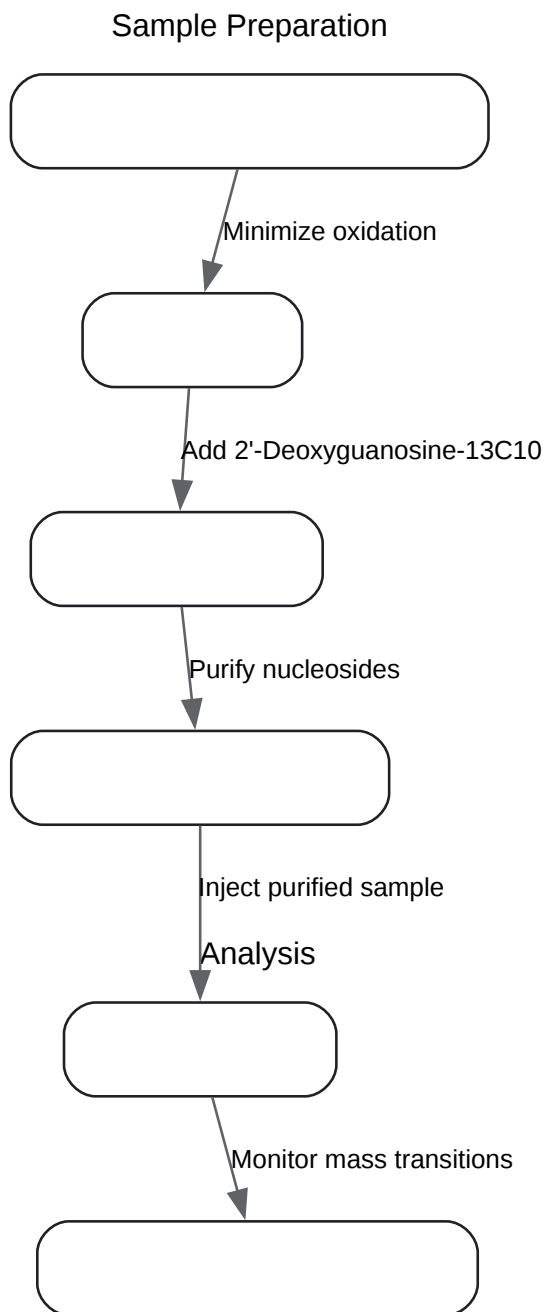
## Introduction

The quantification of 8-oxo-2'-deoxyguanosine (8-oxo-dG) is a key biomarker for assessing oxidative DNA damage, which is implicated in various pathological conditions including cancer and neurodegenerative diseases. Isotope dilution mass spectrometry, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS), is considered the gold standard for accurate and sensitive quantification of 8-oxo-dG.<sup>[1]</sup> This method utilizes a stable isotope-labeled internal standard, such as **2'-Deoxyguanosine-13C10**, to correct for sample loss during preparation and variations in instrument response. This application note provides a detailed protocol for the sample preparation of biological samples for the quantitative analysis of 8-oxo-dG using **2'-Deoxyguanosine-13C10** as an internal standard.

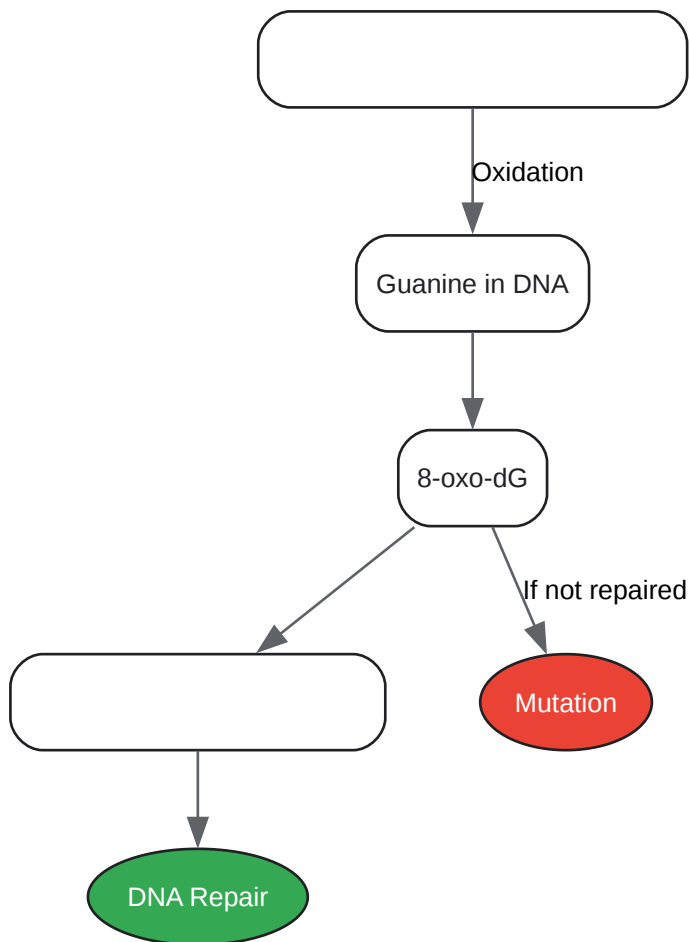
## Experimental Workflow

The overall experimental workflow involves DNA extraction from biological samples, enzymatic hydrolysis of DNA to its constituent nucleosides, solid-phase extraction (SPE) for sample cleanup and enrichment, and subsequent analysis by LC-MS/MS.

## Experimental Workflow for 8-oxo-dG Analysis



## DNA Damage and Repair Pathway of 8-oxo-dG



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## References

- 1. benchchem.com [benchchem.com]

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